

Delphinidin 3,5-diglucoside: A Technical Guide to its Natural Sources and Biosynthesis

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Compound of Interest

Compound Name: Delphinidin 3,5-diglucoside

Cat. No.: B15588752

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Introduction

Delphinidin 3,5-diglucoside is a prominent member of the anthocyanin family, a class of water-soluble flavonoids responsible for many of the vibrant red, purple, and blue colors observed in higher plants.[1] As a glycosylated derivative of the aglycone delphinidin, this compound not only contributes significantly to plant pigmentation but also exhibits a range of biological activities, including potent antioxidant and anti-inflammatory properties, making it a subject of increasing interest in the fields of nutrition, pharmacology, and drug development.[2] This technical guide provides an in-depth overview of the natural sources of **delphinidin 3,5-diglucoside**, its biosynthetic pathway, and detailed experimental protocols for its extraction, isolation, and characterization.

Natural Sources of Delphinidin 3,5-diglucoside

Delphinidin 3,5-diglucoside is widely distributed throughout the plant kingdom, contributing to the deep blue and purple hues of various fruits, flowers, and vegetables.[3] Notable sources include pomegranates (*Punica granatum*), muscadine grapes (*Vitis rotundifolia*), and the flowers of *Delphinium* and *Clitoria ternatea* species.[3][4] The concentration of **delphinidin 3,5-diglucoside** can vary significantly depending on the plant species, cultivar, maturity stage, and environmental conditions.[5]

Quantitative Data on Delphinidin 3,5-diglucoside Content

The following table summarizes the reported concentrations of **delphinidin 3,5-diglucoside** in various natural sources. This data is crucial for researchers aiming to isolate the compound or to develop functional foods and nutraceuticals.

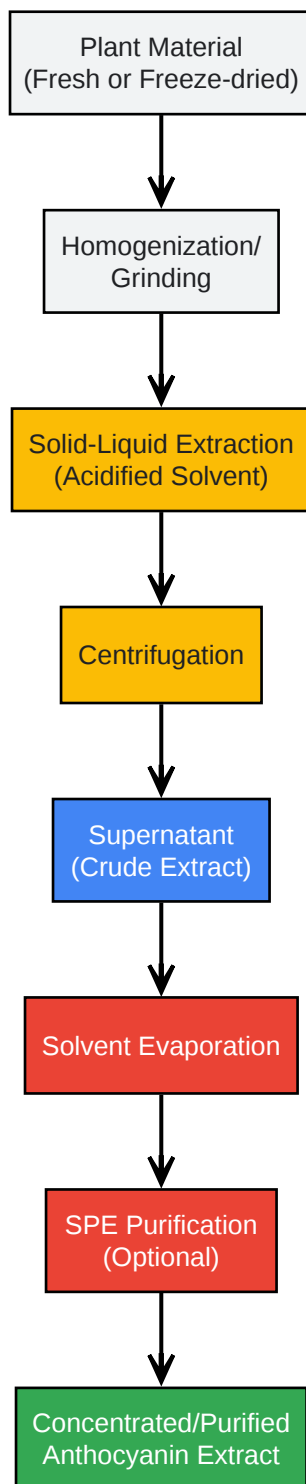
Natural Source	Plant Part	Concentration (mg/100g or mg/100mL)	Reference(s)
Pomegranate (Punica granatum)	Juice (from concentrate)	2.11 mg/100mL	[6]
Pomegranate (Punica granatum)	Pure Juice (average)	1.56 mg/100mL (ranging from 0.01 to 6.11)	[6][7]
Pomegranate (Punica granatum cv. 'Taishanhong')	Juice	364.0 mg/100g (Total Anthocyanins)	[8]
Muscadine Grape (Vitis rotundifolia)	Berries	Variable, present as a common anthocyanin	[4]
Eggplant (Solanum melongena)	Skin	Present	[2]
Blueberries	Fruit	Present	[2]
Blackcurrants	Fruit	Present	[2]
Purple Cabbage	Leaves	Present	[2]

Biosynthesis of Delphinidin 3,5-diglucoside

The biosynthesis of **delphinidin 3,5-diglucoside** is a multi-step process that begins with the general phenylpropanoid pathway and proceeds through the flavonoid and anthocyanin-specific branches. The pathway involves a series of enzymatic reactions that build the core delphinidin structure, which is then glycosylated at the 3 and 5 positions.

The key steps and enzymes involved are:

- Phenylpropanoid Pathway: This initial stage produces p-coumaroyl-CoA from phenylalanine.
- Flavonoid Biosynthesis:
 - Chalcone Synthase (CHS): Catalyzes the condensation of p-coumaroyl-CoA and three molecules of malonyl-CoA to form naringenin chalcone.
 - Chalcone Isomerase (CHI): Converts naringenin chalcone to naringenin.
 - Flavanone 3-Hydroxylase (F3H): Hydroxylates naringenin to produce dihydrokaempferol.
 - Flavonoid 3',5'-Hydroxylase (F3'5'H): A key enzyme that introduces hydroxyl groups at the 3' and 5' positions of the B-ring of dihydrokaempferol, leading to the formation of dihydromyricetin. This step is critical for the synthesis of delphinidin-based anthocyanins. [\[9\]](#)
- Anthocyanin Biosynthesis:
 - Dihydroflavonol 4-Reductase (DFR): Reduces dihydromyricetin to leucodelphinidin.
 - Anthocyanidin Synthase (ANS) / Leucoanthocyanidin Dioxygenase (LDOX): Oxidizes leucodelphinidin to form the unstable aglycone, delphinidin.
- Glycosylation: The final and crucial steps for the formation of **delphinidin 3,5-diglucoside** involve the attachment of glucose moieties to the delphinidin backbone. This is catalyzed by specific UDP-glucose dependent glucosyltransferases (UGTs).
 - UDP-glucose:anthocyanidin 3-O-glucosyltransferase (UF3GT): This enzyme transfers a glucose molecule from UDP-glucose to the 3-hydroxyl group of delphinidin, forming delphinidin 3-O-glucoside.[\[10\]](#)[\[11\]](#)
 - UDP-glucose:anthocyanin 5-O-glucosyltransferase (UF5GT): Subsequently, this enzyme catalyzes the transfer of a second glucose molecule to the 5-hydroxyl group of delphinidin 3-O-glucoside, yielding **delphinidin 3,5-diglucoside**.[\[12\]](#)[\[13\]](#) The order of these glycosylation steps is crucial for the final product formation.



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